

Personal protective equipment for handling Pentadecaprenol

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Compound of Interest

Compound Name: Pentadecaprenol

Cat. No.: B15548959

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Essential Safety and Handling Guide for Pentadecaprenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Pentadecaprenol** in a laboratory setting. It is designed for researchers, scientists, and professionals in drug development to ensure safe and compliant handling of this chemical.

I. Hazard Identification and Personal Protective Equipment (PPE)

Pentadecaprenol, also known as 1-Pentadecanol, is a solid, white, alcohol-like substance.[1] While some safety data sheets (SDS) classify it as having low hazard potential with no special respiratory protection needed under normal use[1][2], other sources indicate more severe hazards, including being toxic if swallowed or in contact with skin, causing serious eye and skin irritation, being fatal if inhaled, and being suspected of causing cancer.[3] Given these conflicting reports, a conservative approach to safety is mandated.

Quantitative Data Summary

Property	Value	Source
Physical State	Solid (White Powder)	[1][4]
Odor	Alcohol-like, Odorless	[1][4]
Melting Point	44 - 53 °C / 111.2 - 127.4 °F	[1][4]
Boiling Point	269 - 339 °C / 516.2 - 642.2 °F	[1][4]
Solubility	Insoluble in water	[1]
Incompatible Materials	Strong oxidizing agents, Strong acids, Bases, Reducing Agents	[1][4]

Recommended Personal Protective Equipment (PPE)

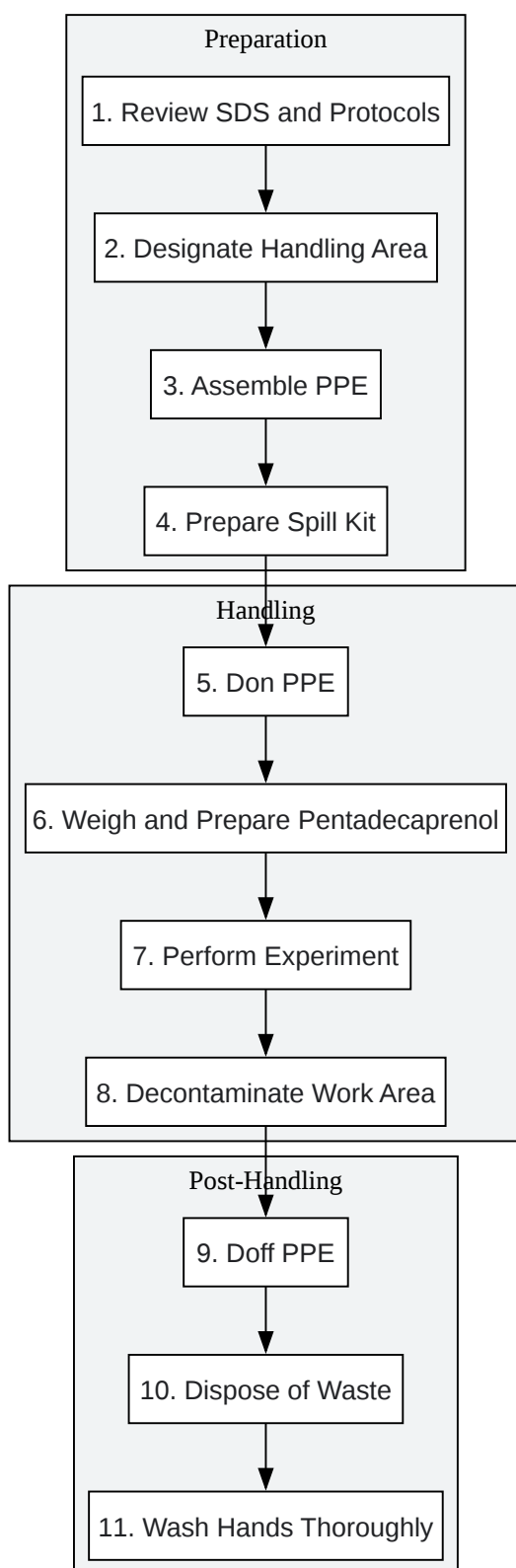
A comprehensive PPE strategy is crucial due to the potential hazards. The following PPE is required for all personnel handling **Pentadecaprenol**:

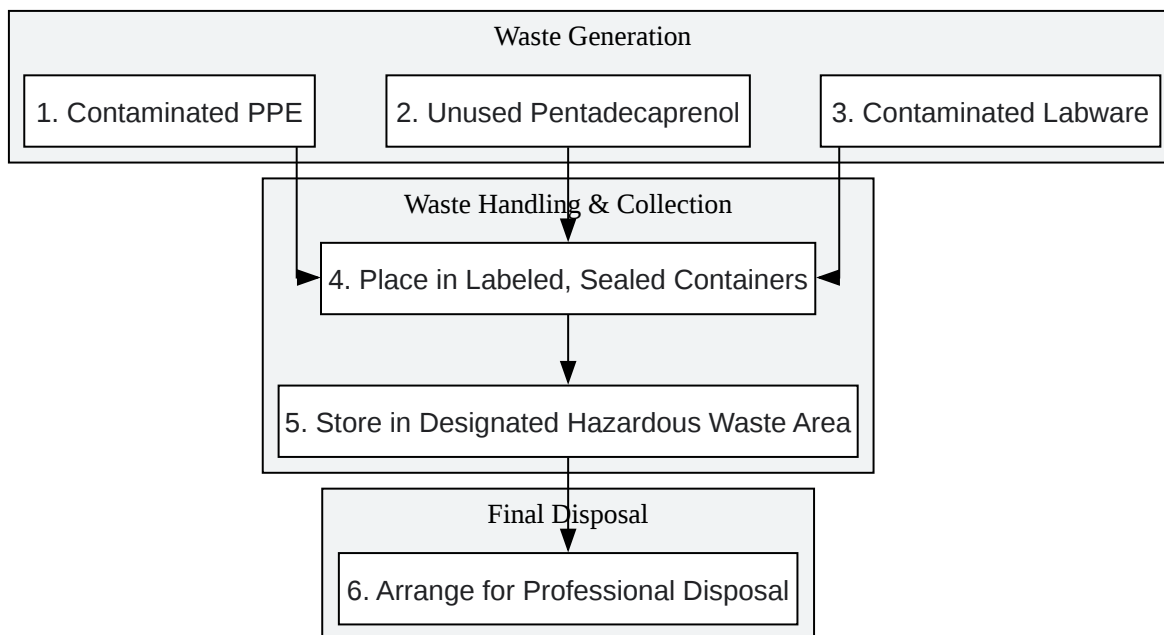
PPE Category	Item	Standard/Specification
Eye and Face Protection	Chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Skin and Body Protection	Disposable, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs.	Wear appropriate protective gloves and clothing to prevent skin exposure.[1]
Two pairs of powder-free, chemical-resistant gloves (e.g., nitrile rubber).	The inner glove should be worn under the gown cuff and the outer glove over the cuff. Change gloves regularly or immediately if torn, punctured, or contaminated.[5]	
Respiratory Protection	A half-face or full-face respirator with a particle filter.	Use in a well-ventilated area. [3]
Foot Protection	Closed-toe shoes.	N/A

II. Operational Plan: Step-by-Step Handling Procedures

This section details the procedural workflow for the safe handling of **Pentadecaprenol** from receipt to disposal.

Workflow for Handling **Pentadecaprenol**





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